

5-Diethylamino-2-pentanone: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 5-Diethylamino-2-pentanone

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Diethylamino-2-pentanone, a versatile bifunctional molecule, serves as a crucial building block in the landscape of organic synthesis. Its unique structure, incorporating both a ketone and a tertiary amine, allows for a diverse range of chemical transformations, making it a valuable intermediate in the preparation of various organic compounds, particularly in the realm of medicinal chemistry. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and significant applications of **5-diethylamino-2-pentanone**, with a focus on its role as a precursor to pharmacologically active molecules.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of a building block is paramount for its effective utilization in synthesis. The key data for **5-diethylamino-2-pentanone** are summarized in the tables below.

Table 1: Physicochemical Properties of **5-Diethylamino-2-pentanone**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Value
CAS Number	105-14-6
Molecular Formula	C ₉ H ₁₉ NO
Molecular Weight	157.25 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	83-85 °C at 15 mmHg
Density	0.861 g/mL at 25 °C
Refractive Index (n _D ²⁰)	1.434

Table 2: Spectroscopic Data of **5-Diethylamino-2-pentanone**

Spectroscopic Technique	Key Data
¹ H NMR	Data available but specific peak assignments require access to spectral databases.
¹³ C NMR	Data available but specific peak assignments require access to spectral databases.
Infrared (IR) Spectroscopy	Characteristic C=O stretch of the ketone, C-N stretching of the amine.
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight.

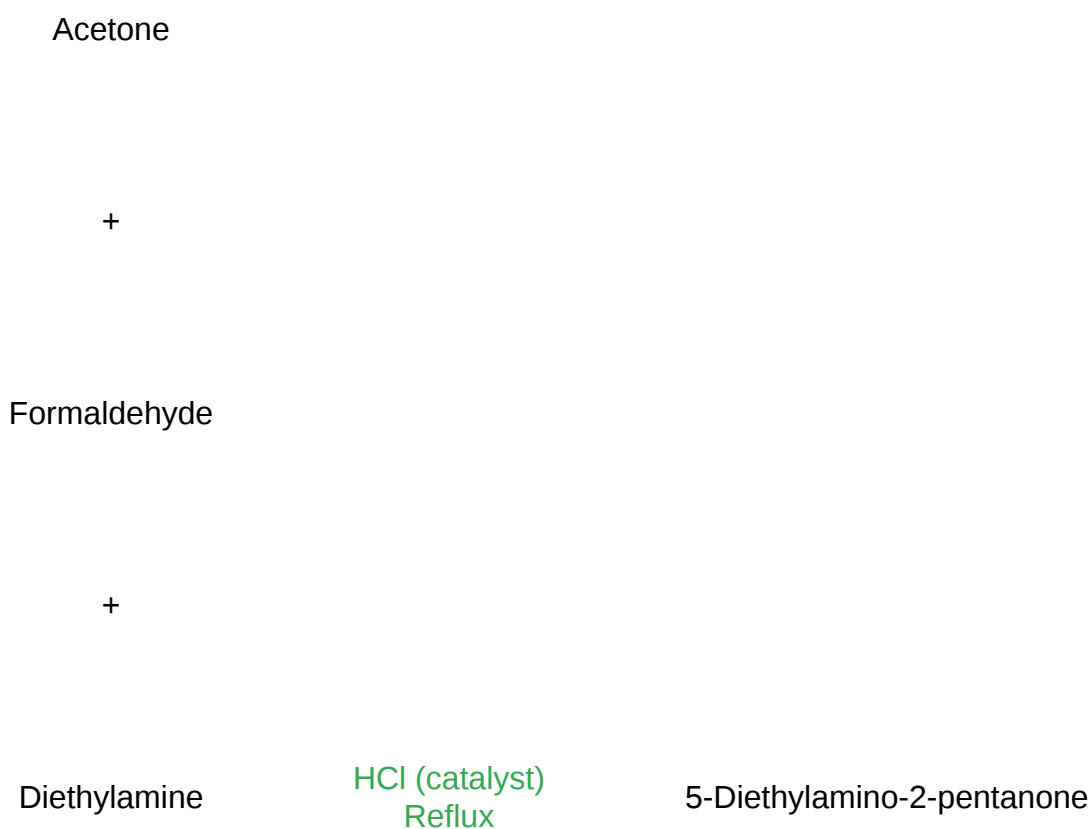
Synthesis of 5-Diethylamino-2-pentanone

The primary route for the synthesis of **5-diethylamino-2-pentanone** is the Mannich reaction. This three-component condensation reaction involves an active hydrogen compound (acetone), a non-enolizable aldehyde (formaldehyde), and a secondary amine (diethylamine).

Experimental Protocol: The Mannich Reaction

While the specific experimental details from the frequently cited Journal of Medicinal Chemistry article by Raynes et al. are not readily available in the public domain, a general and representative protocol for the synthesis of a similar aminoketone, 1-diethylamino-3-butanone, via the Mannich reaction is presented below. This procedure can be adapted for the synthesis of **5-diethylamino-2-pentanone** by using the appropriate starting materials.[8]

Reaction Scheme:



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Figure 1: General scheme for the Mannich reaction synthesis.

Reagents and Equipment:

- Acetone
- Paraformaldehyde

- Diethylamine hydrochloride
- Concentrated Hydrochloric Acid
- Methanol
- Sodium Hydroxide
- Diethyl ether
- Anhydrous sodium sulfate
- Round-bottom flask with reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a reflux condenser, add diethylamine hydrochloride, paraformaldehyde, acetone, and methanol.
- Add a catalytic amount of concentrated hydrochloric acid.
- Heat the mixture to a moderate reflux and maintain for several hours.
- After cooling to room temperature, make the solution basic by adding a cold solution of sodium hydroxide.
- Extract the aqueous layer with several portions of diethyl ether.
- Combine the organic extracts and wash with a saturated sodium chloride solution.
- Dry the ether solution over anhydrous sodium sulfate.
- Filter the drying agent and remove the ether by distillation.

- Purify the crude product by vacuum distillation to yield **5-diethylamino-2-pentanone**.

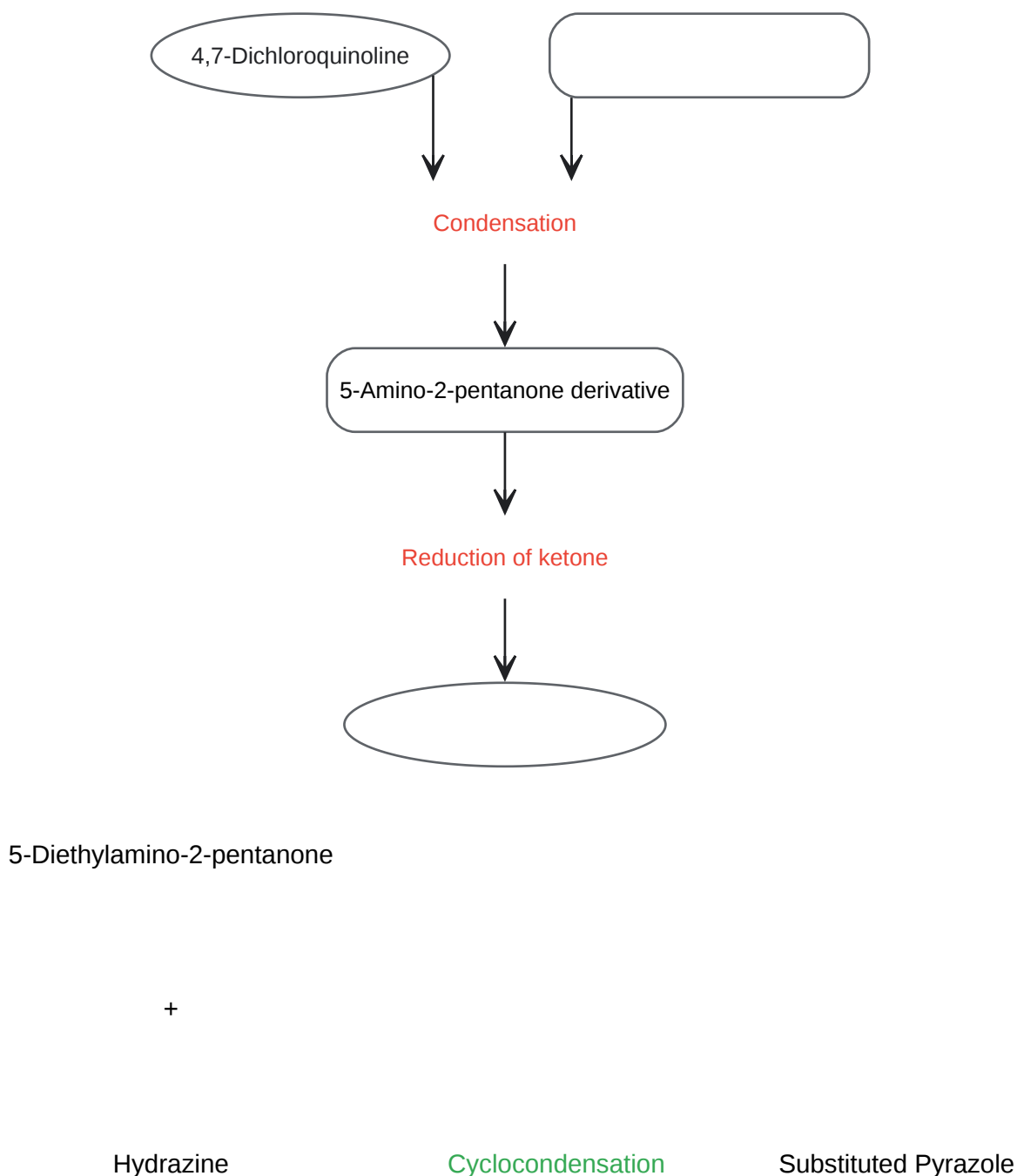
Applications in Organic Synthesis

The dual functionality of **5-diethylamino-2-pentanone** makes it a versatile precursor for the synthesis of a wide array of organic molecules, most notably heterocyclic compounds which are prevalent in many active pharmaceutical ingredients (APIs).

Synthesis of Antimalarial Drugs

A primary and well-documented application of **5-diethylamino-2-pentanone** is in the synthesis of 4-aminoquinoline antimalarial drugs, such as analogues of chloroquine and amodiaquine.^[9]^[10]^[11] The aminoketone side chain is crucial for the activity of these compounds.

Workflow for the Synthesis of Amodiaquine Analogues:



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References

- 1. 5-Diethylamino-2-pentanone | 105-14-6 [chemicalbook.com]
- 2. 2-Pentanone, 5-(diethylamino)- [webbook.nist.gov]
- 3. 5-DIETHYLAMINO-2-PENTANONE [drugfuture.com]
- 4. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 2-Pentanone, 5-(diethylamino)- | C₉H₁₉NO | CID 7739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Pentanone, 5-(diethylamino)- | C₉H₁₉NO | CID 7739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Synthesis of New 4-Aminoquinolines and Evaluation of Their In Vitro Activity against Chloroquine-Sensitive and Chloroquine-Resistant Plasmodium falciparum - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Synthesis of New 4-Aminoquinolines and Evaluation of Their In Vitro Activity against Chloroquine-Sensitive and Chloroquine-Resistant Plasmodium falciparum | PLOS One [journals.plos.org]
- 11. mdpi.com [mdpi.com]
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